

Technical Monograph: N-(4-Bromophenyl)butanamide

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Compound of Interest

Compound Name: *N*-(4-Bromophenyl)butanamide

CAS No.: 119199-11-0

Cat. No.: B052274

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A Strategic Scaffold for Medicinal Chemistry and Cross-Coupling Architectures

Executive Summary

N-(4-Bromophenyl)butanamide represents a bifunctional "privileged structure" in organic synthesis and drug discovery. Characterized by a lipophilic butyryl tail and a reactive para-brominated aromatic core, it serves two critical roles: (1) as a robust intermediate for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), and (2) as a pharmacophore modulator in the development of analgesic and anti-inflammatory agents. This guide outlines the synthesis, reactivity profile, and analytical validation of this compound, designed for researchers requiring high-purity intermediates.

Chemical Identity & Physiochemical Passport[1]

Parameter	Specification
IUPAC Name	N-(4-Bromophenyl)butanamide
CAS Number	119199-11-0
Molecular Formula	
Molecular Weight	242.11 g/mol
Physical State	Crystalline Solid (typically off-white to beige)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in Water
LogP (Predicted)	~3.1 (Higher lipophilicity than acetanilide analogs)
Melting Point	Note: Analogous acetamides melt ~168°C; butanamides typically melt lower due to alkyl chain flexibility (est. 90-110°C range).[1]

Synthetic Architecture: Protocol & Mechanism

The Reaction Logic

The synthesis utilizes a Nucleophilic Acyl Substitution (Schotten-Baumann conditions). The amine nitrogen of 4-bromoaniline acts as the nucleophile attacking the electrophilic carbonyl carbon of butyryl chloride.

- Critical Control Point: The reaction generates HCl as a byproduct. An auxiliary base (Triethylamine or Pyridine) is strictly required to scavenge protons, preventing the protonation of the unreacted aniline, which would otherwise deactivate the nucleophile.

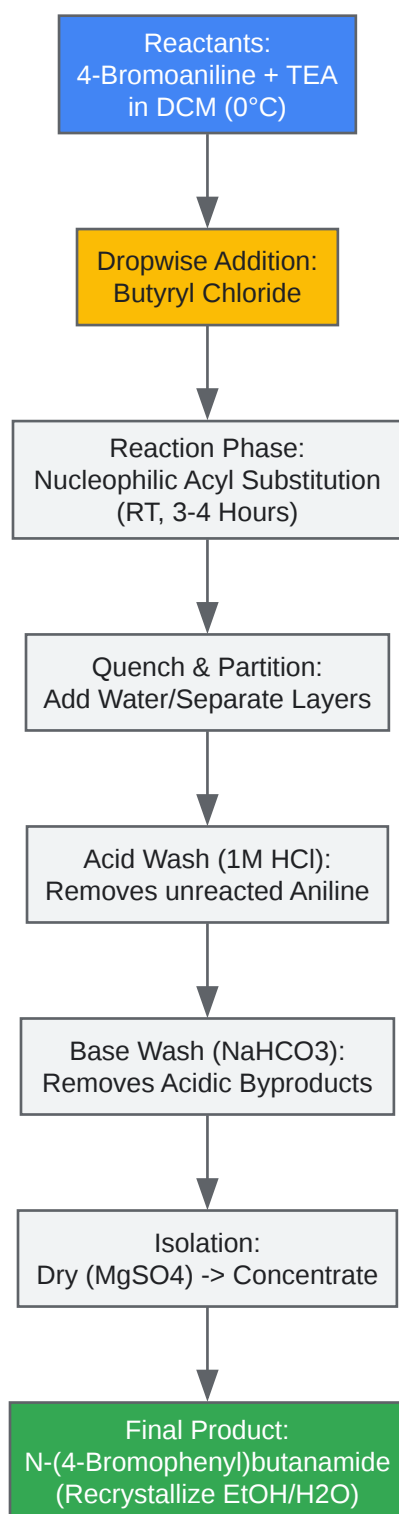
Step-by-Step Synthesis Protocol

Scale: 10 mmol basis

- Preparation:

- Charge a round-bottom flask with 4-Bromoaniline (1.72 g, 10 mmol) and dry Dichloromethane (DCM) (30 mL).
- Add Triethylamine (TEA) (1.53 mL, 11 mmol).
- Cool the system to 0°C using an ice bath to manage the exotherm.
- Acylation:
 - Add Butyryl Chloride (1.14 mL, 11 mmol) dropwise over 15 minutes.
 - Observation: White precipitate (Triethylamine hydrochloride) will form immediately.
 - Allow the reaction to warm to Room Temperature (RT) and stir for 3–4 hours.
- Workup (Purification):
 - Quench: Add water (20 mL).
 - Wash 1 (Acidic): Wash organic layer with 1M HCl (2 x 15 mL) to remove unreacted aniline.
 - Wash 2 (Basic): Wash with sat.
to remove excess butyric acid/HCl.
 - Drying: Dry organic phase over anhydrous
, filter, and concentrate in vacuo.
- Crystallization:
 - Recrystallize the crude solid from Ethanol/Water (1:1 mixture) to yield needles.

Process Visualization (DOT)



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Figure 1: Step-by-step synthetic workflow for the acylation of 4-bromoaniline.

Reactivity Profile: The Bromine Handle

The value of **N-(4-Bromophenyl)butanamide** lies in the C-Br bond, which is sufficiently labile for oxidative addition by Palladium(0) species, yet stable enough to survive standard organic workups.

Suzuki-Miyaura Cross-Coupling

This is the primary application pathway. The bromide serves as the electrophile reacting with aryl boronic acids.

- Catalyst System:

or

.

- Base:

or

.

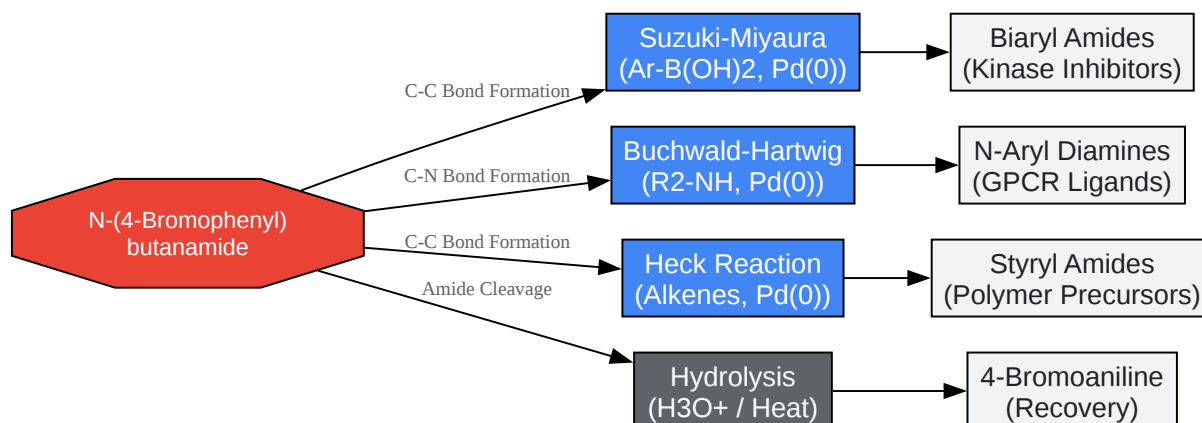
- Outcome: Biaryl amides (privileged scaffolds in kinase inhibitors).
- Mechanism:[\[2\]](#)[\[3\]](#) The amide group is distant enough not to interfere with the catalytic cycle but provides solubility and hydrogen-bonding capability in the final drug target [\[1\]](#).

Buchwald-Hartwig Amination

The bromine can be displaced by secondary amines to generate unsymmetrical urea derivatives or aniline-amides.

- Significance: Allows the construction of nitrogen-rich libraries for GPCR targeting.

Reactivity Map (DOT)



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Figure 2: Divergent synthesis pathways utilizing the C-Br handle and amide stability.

Analytical Validation (Self-Validating the Protocol)

To ensure the integrity of the synthesized compound, the following spectral signatures must be confirmed.

¹H NMR Spectroscopy (CDCl₃, 400 MHz)

- Aromatic Region: Two doublets (an AA'BB' system) integrating to 2H each, typically around 7.4–7.5 ppm. This confirms the para-substitution pattern.
- Amide Proton: A broad singlet (7.0–8.0 ppm), exchangeable with D₂O.
- Aliphatic Chain (Butyryl):
 - Triplet (0.9 ppm, 3H, integration 3H)

~2.3 ppm, 2H,

-carbonyl).

- Multiplet (

~1.7 ppm, 2H,

-methylene).

- Triplet (

~1.0 ppm, 3H, terminal methyl).

Mass Spectrometry (ESI/GC-MS)

- Isotope Pattern: The presence of Bromine (and) creates a distinctive 1:1 doublet in the molecular ion region (and).
- Fragmentation: Loss of the butyryl group () is a common fragmentation pathway.

Pharmacological Context

While **N-(4-Bromophenyl)butanamide** is primarily an intermediate, it shares structural homology with Acetanilide and Paracetamol.

- Lipophilicity: The extension from an acetyl (2C) to a butyryl (4C) chain increases LogP. This modification is often used in drug design to enhance blood-brain barrier (BBB) penetration in central nervous system (CNS) targets [2].
- Bioisosterism: The amide bond acts as a bioisostere for esters, providing greater metabolic stability against plasma esterases.

References

- Suzuki, A. (2011). Cross-coupling reactions of organoboranes: an easy way to construct C–C bonds (Nobel Lecture). *Angewandte Chemie International Edition*, 50(30), 6722-6737.
- Oakwood Chemical. (2024). Product Specification: **N-(4-Bromophenyl)butanamide** (CAS 119199-11-0).[4] Oakwood Products, Inc.[4]
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for similar structures (Acetanilide derivatives). PubChem.

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Sources

- 1. 4'-Bromoacetanilide CAS#: 103-88-8 [m.chemicalbook.com]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 3. Suzuki Coupling [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 4. N-(4-Bromophenyl)butanamide [[oakwoodchemical.com](https://www.oakwoodchemical.com)]
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